

An In-depth Technical Guide to 5,6-Dihydrothymine

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Compound of Interest

Compound Name: Dihydrothymine

Cat. No.: B131461

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This guide provides a comprehensive overview of 5,6-**dihydrothymine**, a critical intermediate in pyrimidine metabolism. It is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical identity, properties, synthesis, and biological significance.

Chemical Identity and Nomenclature

5,6-**dihydrothymine** is a pyrimidone that results from the formal addition of hydrogen across the 5,6-double bond of thymine.^{[1][2]} Its chemical structure and nomenclature are fundamental for its study in various scientific contexts.

IUPAC Name: 5-methyl-1,3-diazinane-2,4-dione^{[2][3]}

Synonyms: A variety of synonyms for 5,6-**dihydrothymine** are used across scientific literature and chemical databases. These include:

- 5,6-Dihydro-5-methyluracil^{[2][4][5][6]}
- **Dihydrothymine**^{[1][2][4][5][6]}
- 5-Methyl-5,6-dihydrouracil^{[1][2][4][5]}
- 5-Methyldihydropyrimidine-2,4(1H,3H)-dione^{[1][2][4]}
- NSC 44131^[5]

- 5-methylhexahydropyrimidine-2,4-dione[3]

Physicochemical Properties

The following table summarizes key quantitative data for 5,6-**dihydrothymine**.

Property	Value	Source
Chemical Formula	C5H8N2O2	[1][5]
Average Mass	128.12930 Da	[1]
Molar Mass	128.13 g/mol	[2]
Solubility	DMF: Slightly soluble DMSO: 10 mg/ml PBS (pH 7.2): 0.25 mg/ml	[5]
CAS Number	696-04-8	[2][5]

Experimental Protocols

The synthesis and incorporation of 5,6-**dihydrothymine** into DNA fragments are crucial for studying its biological effects, particularly in the context of DNA damage and repair.

Synthesis of 5,6-Dihydrothymine: A common method for the preparation of 5,6-**dihydrothymine** involves the catalytic hydrogenation of thymidine. This process yields a mixture of the (5R) and (5S) diastereoisomers.[7]

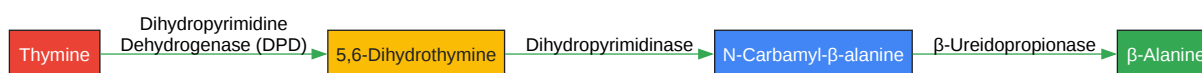
Incorporation into DNA Fragments: The integration of 5,6-**dihydrothymine** into synthetic DNA oligonucleotides has been achieved using phosphoramidite chemistry.[8] Due to the instability of the modified base under standard deprotection conditions, a specialized set of amino-protecting groups is required.[8] The resulting 5,6-dihydrothymidine phosphoramidite can then be used in solid-phase DNA synthesis.[7][8] The integrity of the incorporated modified base within the oligonucleotide is typically confirmed by mass spectrometry.[7][8]

Biological Significance and Metabolic Pathway

5,6-**dihydrothymine** is a key metabolite in the catabolism of the pyrimidine nucleobase thymine.[5] It is formed from thymine by the enzyme dihydropyrimidine dehydrogenase (DPD). [5] Subsequently, dihydropyrimidinase hydrolyzes 5,6-**dihydrothymine** to N-carbamyl-beta-alanine, which is then converted to beta-alanine by beta-ureidopropionase.[4][9]

Abnormally high levels of 5,6-**dihydrothymine** can be indicative of certain metabolic disorders, such as dihydropyrimidinase deficiency, and may have toxic effects.[4][6][9] It is also a significant product of DNA damage caused by gamma irradiation under anoxic conditions.[8]

Below is a diagram illustrating the metabolic pathway of thymine, highlighting the central role of 5,6-**dihydrothymine**.



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- To cite this document: BenchChem. [An In-depth Technical Guide to 5,6-Dihydrothymine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b131461#5-6-dihydrothymine-iupac-name-and-synonyms]

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